

# Personal protective equipment for handling Roxatidine Acetate Hydrochloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Roxatidine Acetate Hydrochloride*

Cat. No.: *B1679587*

[Get Quote](#)

## Essential Safety and Handling Guide for Roxatidine Acetate Hydrochloride

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Roxatidine Acetate Hydrochloride**. The following procedures are designed to ensure a safe laboratory environment and proper disposal of the substance.

## Operational and Disposal Plan

Safe handling of **Roxatidine Acetate Hydrochloride** requires strict adherence to the following personal protective equipment (PPE) guidelines and handling procedures.

### Personal Protective Equipment (PPE) Requirements

It is imperative to use appropriate personal protective equipment to minimize exposure and ensure safety.

Protection Type	Equipment Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles or safety glasses with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. A face shield may be required in situations with a higher risk of splashing.[1][2][3]	Protects eyes from dust particles and potential splashes.
Skin Protection	Chemical-resistant, impervious gloves.[1][2][4] Fire/flammable resistant and impervious clothing or a protective suit is also recommended.[1][2]	Prevents skin contact with the chemical, which may be harmful if absorbed.[4][5]
Respiratory Protection	A dust mask or, if exposure limits are exceeded or irritation is experienced, a full-face respirator.[1][2][3][4] Work should be conducted in a well-ventilated area, preferably with a local exhaust system.[1][2][6]	Avoids inhalation of dust particles, which is a potential route of exposure.[4][5]

## Handling and Storage Procedures

Proper handling and storage are critical to maintaining the integrity of the compound and the safety of laboratory personnel.

- Handling:
  - Ensure adequate ventilation and handle in a designated area to prevent dust formation and dispersion.[1][2][6]
  - Avoid contact with skin, eyes, and clothing.[1][2][6]
  - Wash hands and face thoroughly after handling.[1][2][3][7]

- Do not eat, drink, or smoke in the handling area.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[7\]](#)
- Storage:
  - Keep the container tightly closed.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[6\]](#)
  - Store in a dry, cool, and well-ventilated place.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)
  - Store away from incompatible materials such as strong oxidizing agents.[\[3\]](#)[\[6\]](#)

### Disposal Plan

Dispose of **Roxatidine Acetate Hydrochloride** and its containers in accordance with all applicable local, regional, national, and international regulations.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[7\]](#)

- Waste Disposal:
  - Disposal should be entrusted to a licensed waste disposal company.[\[2\]](#)
  - One suggested method is to dissolve or mix the material with a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.[\[3\]](#)[\[4\]](#)[\[6\]](#)
- Contaminated Packaging:
  - Containers should be completely emptied before disposal.[\[2\]](#)
  - Dispose of as unused product in accordance with regulations.[\[6\]](#)

## Quantitative Data

The following table summarizes the available quantitative data for **Roxatidine Acetate Hydrochloride**. Occupational exposure limits have not been established.[\[1\]](#)[\[2\]](#)

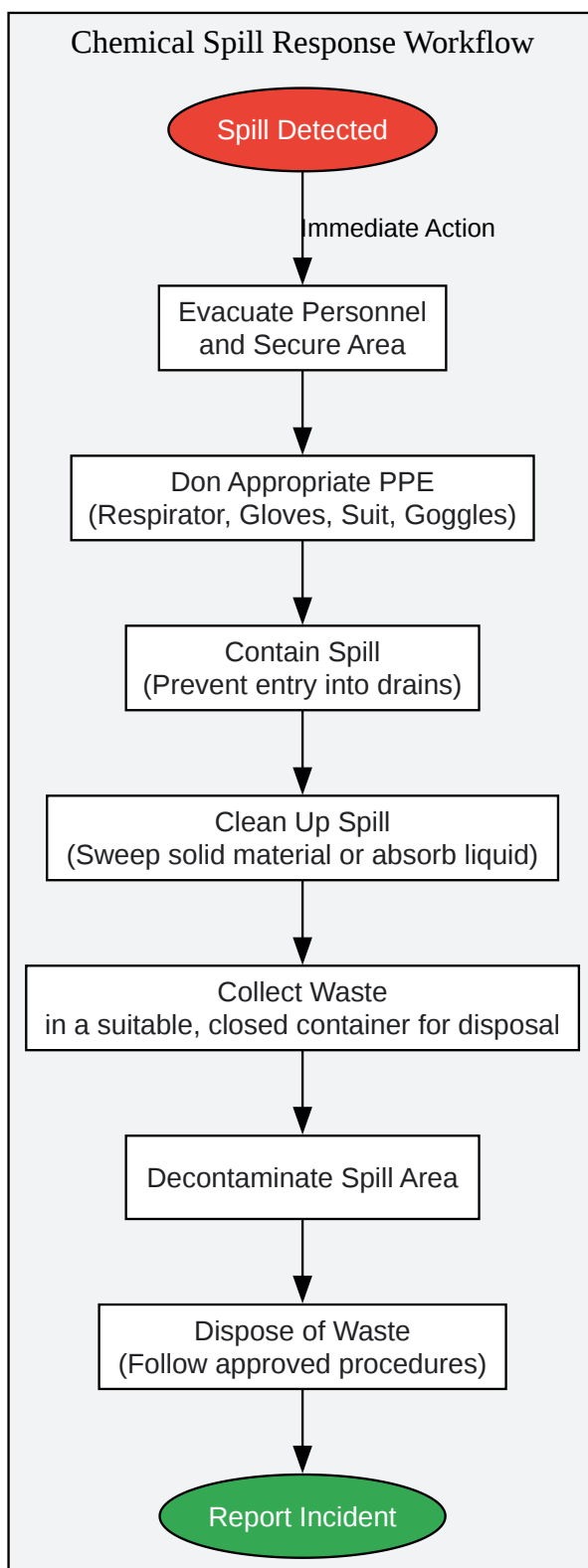
Property	Value	Source
Chemical Formula	C19H28N2O4 · HCl	[3]
Melting Point	145-146 °C / 293-295 °F	[4]
148 °C / 298 °F	[2]	
Acute Toxicity: Oral LD50 (Mouse)	509 mg/kg	[7]
Acute Toxicity: Oral LD50 (Rat)	755 mg/kg	[7]
Acute Toxicity: Intraperitoneal LD50 (Rat)	227 mg/kg	[7]
Acute Toxicity: Subcutaneous LD50 (Mouse)	384 mg/kg	[7]
Acute Toxicity: Subcutaneous LD50 (Rat)	595 mg/kg	[7]
Acute Toxicity: Intravenous LD50 (Mouse)	83 mg/kg	[7]
Acute Toxicity: Intravenous LD50 (Rat)	110 mg/kg	[7]

## Experimental Protocols

Detailed experimental protocols for the toxicological data cited are not available within standard Safety Data Sheets. This information is typically found in specialized toxicology literature.

## Emergency Procedures Workflow

The following diagram illustrates the procedural workflow for handling an accidental spill of **Roxatidine Acetate Hydrochloride**.



[Click to download full resolution via product page](#)

Caption: Workflow for handling a chemical spill of **Roxatidine Acetate Hydrochloride**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. echemi.com [echemi.com]
- 2. tcichemicals.com [tcichemicals.com]
- 3. tcichemicals.com [tcichemicals.com]
- 4. s3-us-west-2.amazonaws.com [s3-us-west-2.amazonaws.com]
- 5. s3.amazonaws.com [s3.amazonaws.com]
- 6. spectrumchemical.com [spectrumchemical.com]
- 7. szabo-scandic.com [szabo-scandic.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Roxatidine Acetate Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1679587#personal-protective-equipment-for-handling-roxatidine-acetate-hydrochloride]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)